

starting materials for 2-(2-bromophenyl)cyclobutan-1-one synthesis

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Compound of Interest

Compound Name: 2-(2-bromophenyl)cyclobutan-1-one

Cat. No.: B6253834

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Synthesis of 2-(2-bromophenyl)cyclobutan-1-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthetic routes and starting materials for the preparation of **2-(2-bromophenyl)cyclobutan-1-one**, a valuable building block in medicinal chemistry and drug development. The methodologies presented are based on established chemical literature, with a focus on providing detailed experimental protocols and quantitative data to facilitate laboratory synthesis.

Introduction

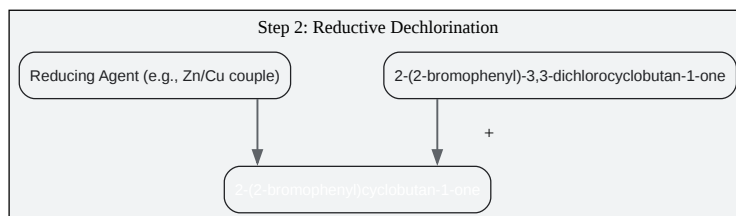
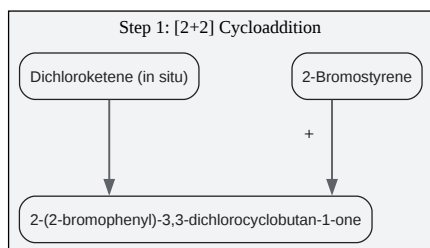
2-(2-bromophenyl)cyclobutan-1-one is a substituted cyclobutanone derivative. The cyclobutane motif is of significant interest in drug discovery due to its ability to introduce conformational rigidity and unique three-dimensional structures into molecules. The presence of a bromophenyl group offers a versatile handle for further functionalization through various cross-coupling reactions, making this compound a key intermediate for the synthesis of complex molecular architectures.

Primary Synthetic Strategy: [2+2] Cycloaddition and Reductive Dechlorination

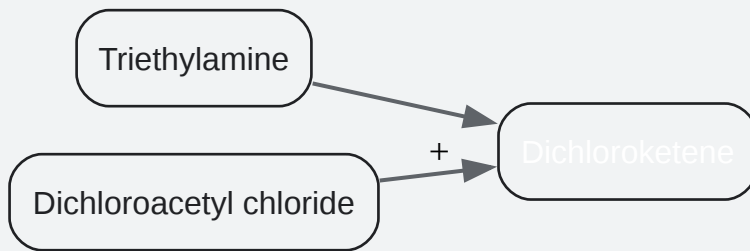
The most prominent and well-documented synthetic approach for 2-arylcyclobutanones involves a two-step sequence:

- [2+2] Cycloaddition: The reaction of an alkene with a ketene or ketene equivalent to form a cyclobutanone ring. For the target molecule, this involves the cycloaddition of 2-bromostyrene with dichloroketene. Dichloroketene is a highly reactive intermediate that is generated in situ.
- Reductive Dechlorination: The subsequent removal of the chlorine atoms from the cyclobutanone intermediate to yield the final product.

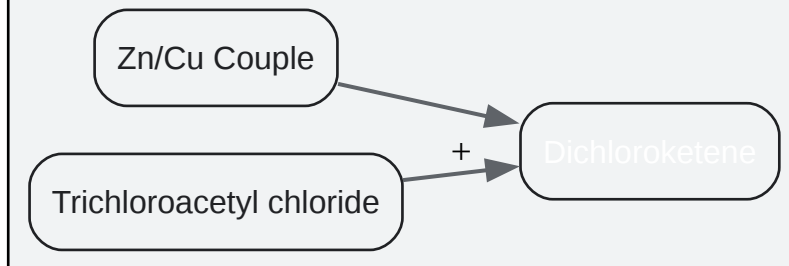
This strategy is advantageous due to the high reactivity of dichloroketene and the reliable methods for its generation and subsequent dechlorination.



Method B: Dehydrochlorination



Method A: Dehalogenation



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